

# Application Notes and Protocols for Psb-CB5 in Mouse Models

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Psb-CB5*

Cat. No.: *B606684*

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## Introduction

**Psb-CB5** is a potent and selective antagonist of the G protein-coupled receptor 18 (GPR18), also known as the N-arachidonoyl glycine (NAGly) receptor.<sup>[1]</sup> As a selective antagonist, **Psb-CB5** is a valuable tool for elucidating the physiological and pathological roles of GPR18 in various biological systems. These application notes provide detailed protocols for the use of **Psb-CB5** in mouse models, focusing on dosages, administration routes, and relevant experimental procedures.

## Data Presentation

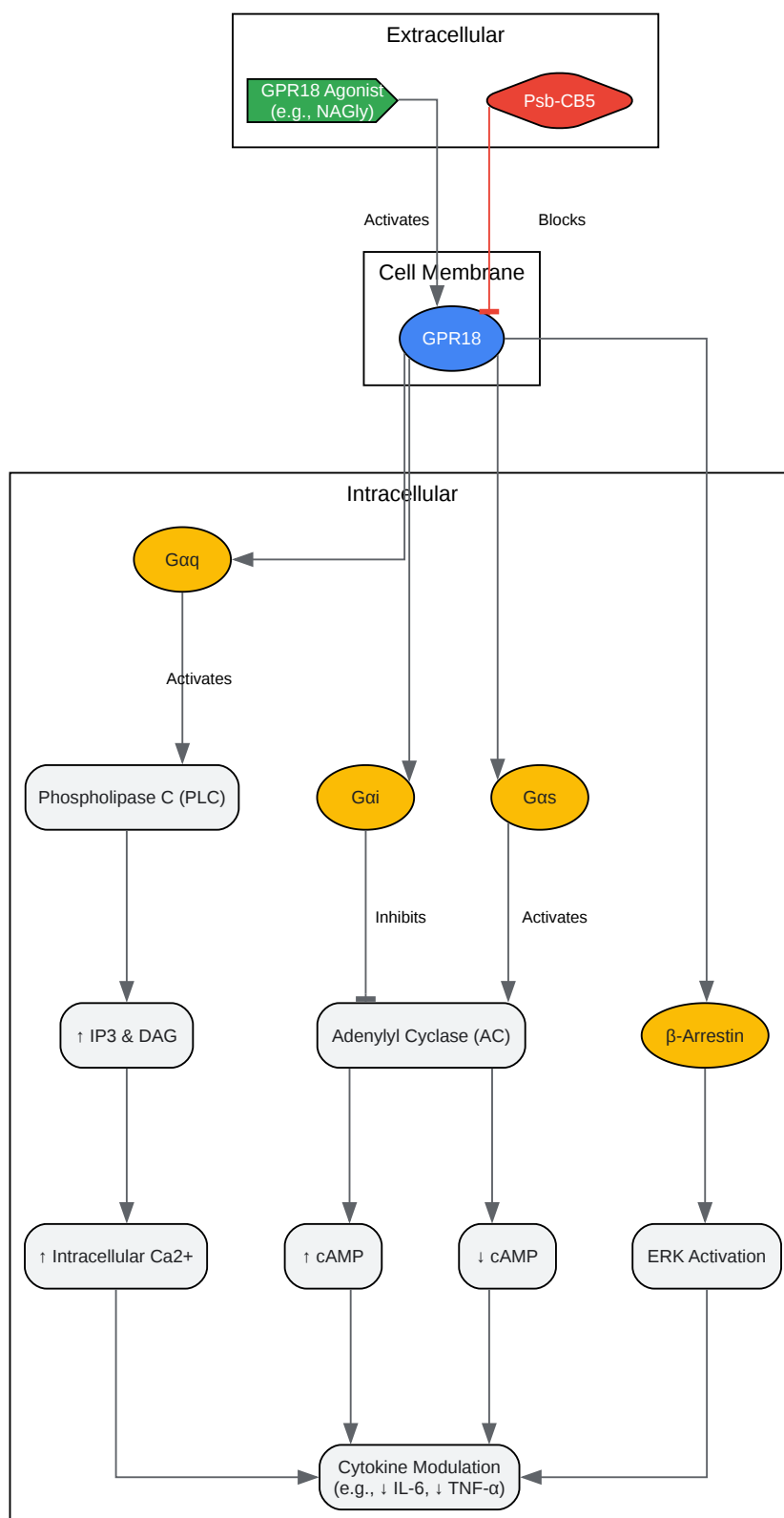
### Psb-CB5 Dosage and Administration in Mouse Models

Mouse Model	Dosage	Route of Administration	Vehicle	Frequency	Key Findings	Reference
TNBS-induced Colitis	1 mg/kg	Intracolonic (i.c.)	Not specified	Once daily for 4 days	Reduced macroscopic and microscopic signs of colitis	[2]
Behavioral Studies (Locomotor activity, Food intake)	1 - 30 mg/kg	Intraperitoneal (i.p.)	Not specified	Single dose	Dose-dependent effects on locomotor activity and food consumption	[3]
Duchenne Muscular Dystrophy Model (mdx mice)	Not specified for Psb-CB5. A GPR18 agonist (PSB-KD107) was used.	Intraperitoneal (i.p.)	DMSO diluted in aqueous buffer	Weekly	(A GPR18 agonist showed reduced inflammation and improved muscle function)	[4]

## Signaling Pathways

GPR18 is a G protein-coupled receptor that can signal through multiple pathways, including G $\alpha$ i, G $\alpha$ q, and G $\alpha$ s proteins, as well as a  $\beta$ -arrestin-dependent pathway. As an antagonist, **Psb-CB5** blocks the downstream signaling cascades initiated by GPR18 agonists such as N-arachidonoyl glycine (NAGly).

## GPR18 Signaling Pathways and Antagonism by Psb-CB5



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Caption: GPR18 signaling and its inhibition by **Psb-CB5**.

## Experimental Protocols

### Protocol 1: Intraperitoneal (i.p.) Administration of **Psb-CB5** for Behavioral Studies

This protocol is adapted from general procedures for intraperitoneal injections in mice and is suitable for behavioral assessments.

Materials:

- **Psb-CB5**
- Vehicle (e.g., DMSO and saline)
- Sterile 1 mL syringes
- Sterile 25-27 gauge needles
- 70% ethanol
- Animal scale

Procedure:

- Preparation of **Psb-CB5** Solution:
  - **Psb-CB5** is soluble in DMSO. For in vivo use, a common practice for similar compounds is to first dissolve **Psb-CB5** in a minimal amount of DMSO and then dilute it with a sterile aqueous buffer (e.g., saline or PBS) to the final concentration.
  - The final concentration of DMSO should be kept low (typically <10%) to avoid toxicity.
  - Prepare the solution fresh on the day of the experiment.
- Animal Handling and Injection:
  - Weigh the mouse to determine the correct injection volume.
  - Restrain the mouse by gently scruffing the neck and back to expose the abdomen.

- Tilt the mouse's head downwards at a slight angle.
- Wipe the injection site (lower right quadrant of the abdomen) with 70% ethanol.
- Insert the needle at a 15-30 degree angle into the peritoneal cavity. Be careful to avoid puncturing internal organs.
- Slowly inject the **Psb-CB5** solution. The typical injection volume is 10  $\mu$ L/g of body weight.
- Withdraw the needle and return the mouse to its cage.
- Monitor the animal for any adverse reactions.

## Protocol 2: Intracolonic (i.c.) Administration of Psb-CB5 in a Mouse Model of Colitis

This protocol is based on a study using **Psb-CB5** in a TNBS-induced colitis model.

Materials:

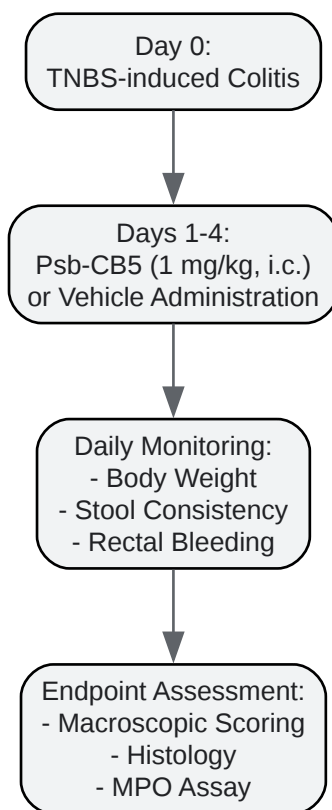
- **Psb-CB5**
- Vehicle (as described in Protocol 1)
- 2,4,6-trinitrobenzenesulfonic acid (TNBS)
- Ethanol
- Flexible catheter (e.g., 3.5 F)
- 1 mL syringe
- Anesthesia (e.g., isoflurane)

Procedure:

- Induction of Colitis (Day 0):
  - Anesthetize the mouse using isoflurane.

- Slowly administer 100  $\mu$ L of 50% ethanol containing 2.5% TNBS intrarectally using a flexible catheter inserted approximately 4 cm into the colon.
- Keep the mouse in a head-down position for at least 60 seconds to ensure the distribution of the TNBS solution within the colon.
- **Psb-CB5 Administration** (e.g., Days 1-4):
  - Prepare the **Psb-CB5** solution as described in Protocol 1.
  - Anesthetize the mouse.
  - Gently insert a flexible catheter approximately 4 cm into the colon.
  - Slowly administer 100  $\mu$ L of the **Psb-CB5** solution (1 mg/kg).
  - Keep the mouse in a head-down position for a short period to allow for solution distribution.
  - Return the mouse to its cage and monitor its recovery.
- **Assessment of Colitis:**
  - Monitor body weight, stool consistency, and rectal bleeding daily.
  - At the end of the experiment, euthanize the mice and collect the colon for macroscopic scoring (e.g., inflammation, ulceration) and histological analysis.
  - Myeloperoxidase (MPO) activity can be measured as an indicator of neutrophil infiltration.

## Experimental Workflow for Colitis Model



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Caption: Workflow for **Psb-CB5** administration in a mouse colitis model.

## Concluding Remarks

**Psb-CB5** is a critical pharmacological tool for investigating the role of GPR18 in health and disease. The protocols outlined above provide a starting point for in vivo studies in mouse models. Researchers should optimize dosages, administration routes, and experimental timelines based on their specific research questions and animal models. Careful consideration of vehicle selection and animal welfare is paramount for obtaining reliable and reproducible results.

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## References

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